



Application Notes and Protocols for PF-06260414 in Patch-Clamp Electrophysiology

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Compound of Interest		
Compound Name:	PF2562	
Cat. No.:	B610025	Get Quote

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Introduction

PF-06260414 is a potent and orally active nonsteroidal Selective Androgen Receptor Modulator (SARM)[1][2]. As a partial agonist of the androgen receptor (AR), it exhibits tissue-selective anabolic effects, making it a candidate for therapies addressing muscle weakening conditions[1]. While the genomic actions of androgens and SARMs, regulating gene transcription, are well-documented, emerging evidence highlights rapid, non-genomic signaling pathways that can modulate the activity of various ion channels[1][2]. These non-genomic effects are often initiated by membrane-associated or cytoplasmic androgen receptors and can lead to swift changes in cellular excitability through the modulation of ion channel currents.

Patch-clamp electrophysiology is the gold-standard technique for investigating the direct effects of compounds on ion channel function with high temporal and electrical resolution. The application of this technique is crucial for characterizing the potential off-target effects or novel mechanisms of action of drugs like PF-06260414 on excitable cells, such as neurons and cardiomyocytes, as well as non-excitable cells where ion channels play vital physiological roles. Understanding the interaction of PF-06260414 with ion channels can provide critical insights into its pharmacological profile and safety.

These application notes provide a detailed protocol for investigating the effects of PF-06260414 on ion channels using patch-clamp electrophysiology. The focus will be on cell lines

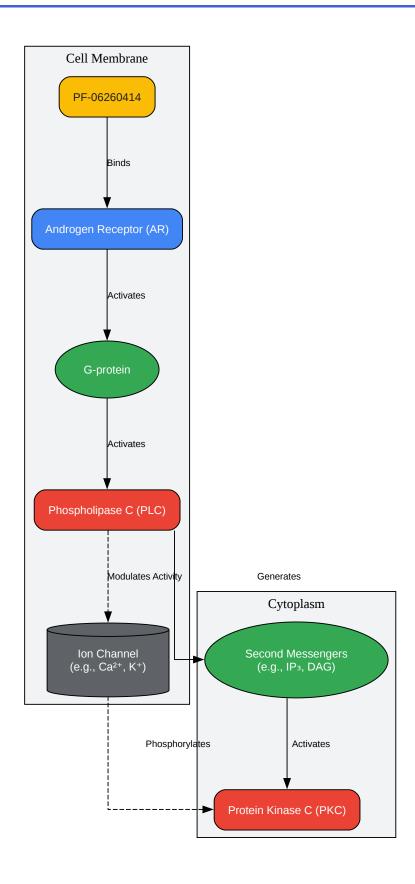


endogenously expressing the androgen receptor, which are relevant for studying androgenrelated signaling.

Signaling Pathways and Experimental Workflow

The non-genomic action of androgens can be initiated through membrane-bound androgen receptors (mAR) or cytoplasmic ARs, leading to the activation of downstream signaling cascades that can modulate ion channel activity.





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Figure 1: Simplified signaling pathway of non-genomic AR modulation of ion channels.

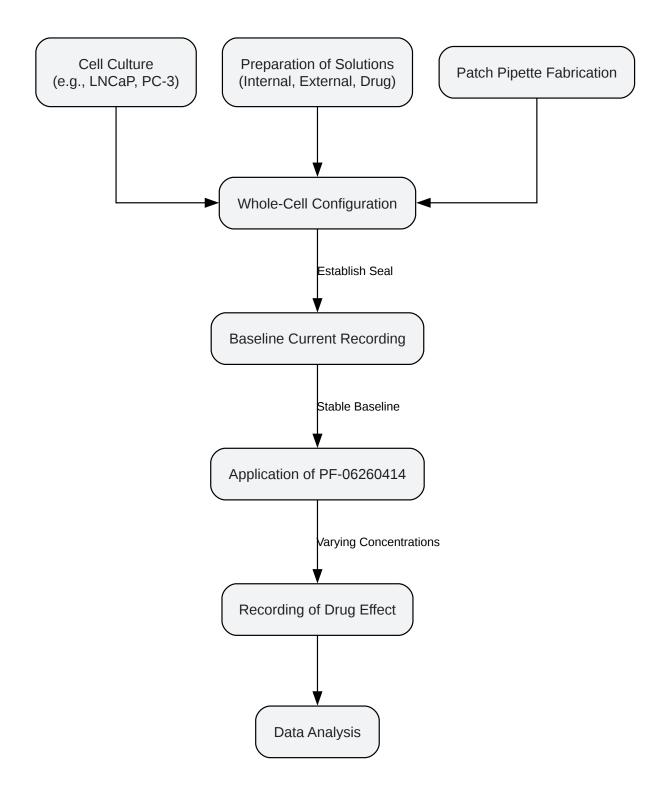




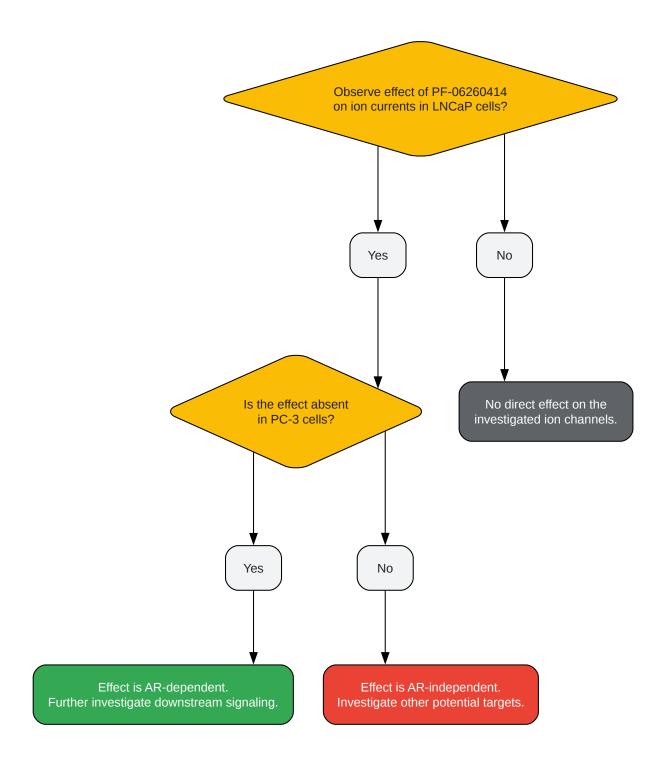


The experimental workflow for assessing the impact of PF-06260414 on ion channel currents using patch-clamp is a multi-step process.









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References

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